

Essential Safety & Disposal Procedures for Sardomozide

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Compound of Interest

Compound Name: Sardomozide

Cat. No.: B129549

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This document provides crucial safety and logistical information for the proper handling and disposal of **Sardomozide**, a potent S-adenosylmethionine decarboxylase (SAMDC) inhibitor used in biomedical research. Adherence to these procedures is vital to ensure personnel safety and environmental compliance. **Sardomozide** is intended for research use only and should be handled by trained professionals in a laboratory setting.

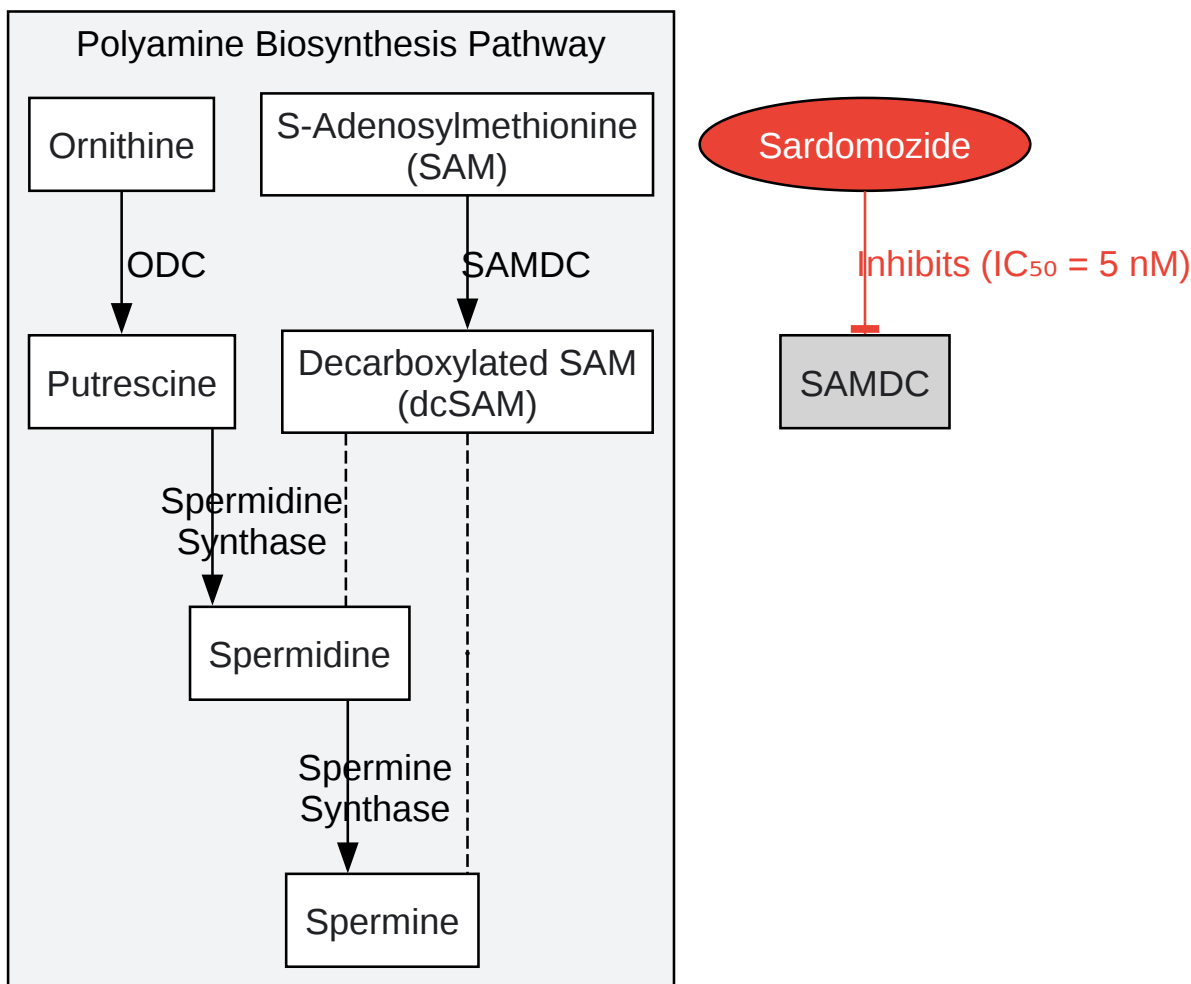
Chemical and Physical Properties

Sardomozide is a methylglyoxal-bis(guanyldihydrazone) (MGBG) derivative with potential antineoplastic and antiviral properties.[1] It is typically available as a free base or as a dihydrochloride salt, which generally has greater water solubility and stability.[2]

Property	Sardomozide (Free Base)	Sardomozide Dihydrochloride
Synonyms	CGP 48664, SAM-486A	CGP 48664A
CAS Number	149400-88-4[1][3]	138794-73-7[4]
Molecular Formula	C ₁₁ H ₁₄ N ₆	C ₁₁ H ₁₄ N ₆ • 2HCl
Molecular Weight	230.27 g/mol	303.19 g/mol
Appearance	Solid	White to off-white solid powder
Solubility	Soluble in DMSO	Water (8 mg/mL), DMSO (60 mg/mL), Insoluble in Ethanol
Storage	Store at -20°C	Store powder at -20°C for up to 3 years
Stability	Stable for several weeks at room temperature during shipping. Stock solutions stable for months at -20°C or up to 6 months at -80°C.	Stable for ≥ 4 years at -20°C.

Mechanism of Action: S-adenosylmethionine Decarboxylase (SAMDC) Inhibition

Sardomozide functions by inhibiting S-adenosylmethionine decarboxylase (SAMDC), a critical enzyme in the biosynthesis of polyamines like spermidine and spermine. These polyamines are essential for cell division and differentiation. By blocking SAMDC, **Sardomozide** depletes intracellular polyamines, thereby interfering with cell growth, which is the basis of its antiproliferative and potential antitumor activity.



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Sardomozide's inhibitory action on the SAMDC enzyme.

Mandatory Safety and Handling Protocols

Given its biological potency, **Sardomozide** must be handled as a hazardous chemical. All procedures must be conducted by trained personnel familiar with laboratory safety practices.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant nitrile gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.

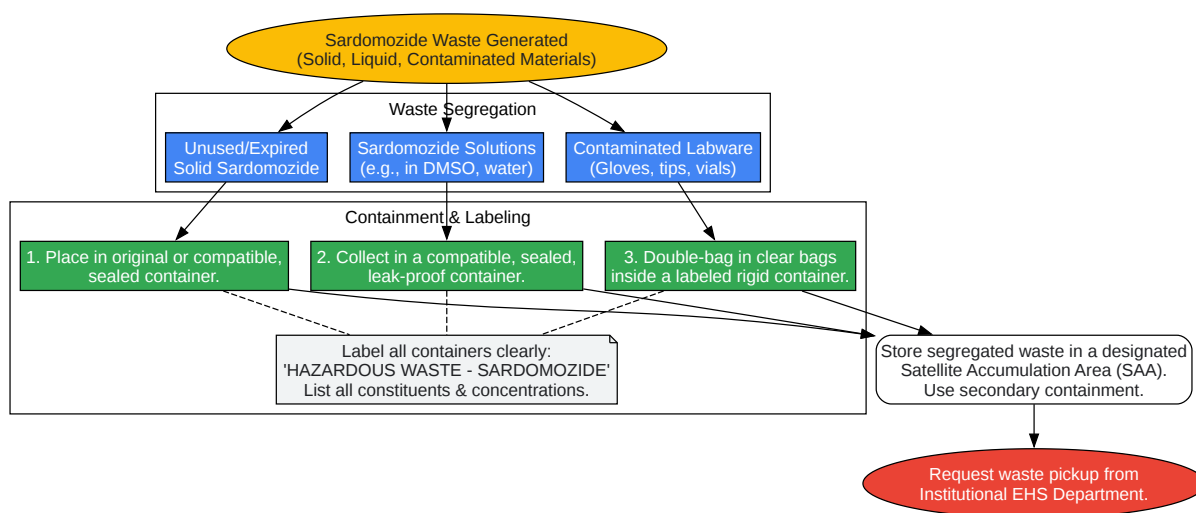
- Lab Coat: A standard laboratory coat must be worn at all times.
- Respiratory Protection: Use within a certified chemical fume hood to avoid inhalation of dust or aerosols.

Engineering Controls:

- Always handle solid **Sardomozide** and prepare solutions in a certified chemical fume hood.
- Ensure a safety shower and eyewash station are readily accessible.

Sardomozide Disposal Workflow

Under no circumstances should **Sardomozide** or its waste be disposed of via standard trash or sanitary sewer systems. All waste is considered hazardous chemical waste and must be managed through your institution's Environmental Health and Safety (EHS) department.



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Decision workflow for proper **Sardomozide** waste disposal.

Step-by-Step Disposal Procedures

The following protocols are based on standard guidelines for hazardous chemical waste disposal in a research setting. Always follow your institution's specific EHS procedures.

Protocol 1: Disposal of Unused or Expired Solid **Sardomozide**

- Do Not Open: If the container is unopened and in its original packaging, leave it sealed.

- Labeling: If not already present, affix a "Hazardous Waste" label to the container. Write "**Sardomozide**" and the quantity.
- Segregation: Store the container in a designated Satellite Accumulation Area (SAA) for solid chemical waste, away from incompatible materials.
- Pickup: Arrange for collection by your institution's EHS department.

Protocol 2: Disposal of **Sardomozide** Solutions (Aqueous or Solvent)

- Waste Container: Designate a dedicated, chemically compatible (e.g., glass or polyethylene for DMSO solutions), and clearly labeled hazardous waste container with a screw-top lid.
- Labeling: Label the container "HAZARDOUS WASTE" and list all components, including "**Sardomozide**," all solvents (e.g., DMSO, water), and their approximate percentages.
- Collection: As waste solutions are generated, pour them carefully into the designated waste container inside a chemical fume hood.
- Storage: Keep the waste container tightly sealed when not in use. Store it in secondary containment (e.g., a plastic tub) within a designated SAA.
- Pickup: Once the container is 90% full, schedule a pickup with your EHS department.

Protocol 3: Disposal of Contaminated Lab Debris This includes items such as gloves, pipette tips, empty vials, and bench paper with trace contamination.

- Collection: Collect all chemically contaminated solid debris in a dedicated container lined with a clear plastic bag. Do not use biohazard bags.
- Sharps: Any contaminated sharps (needles, razor blades) must be placed in a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.
- Labeling: Clearly label the outer container or bag "HAZARDOUS WASTE" and specify "Solid Debris Contaminated with **Sardomozide**."
- Storage: Keep the container sealed. Store in the SAA.

- Pickup: Arrange for collection by EHS. Do not dispose of this waste in the regular or biomedical trash.

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